

Application Note: Strategic Synthesis & Application of Methyl 3-amino-6-chloropicolinate

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Compound of Interest

Compound Name: Methyl 3-amino-6-chloropicolinate

CAS No.: 866807-26-3

Cat. No.: B1428658

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Executive Summary

Methyl 3-amino-6-chloropicolinate is a high-value "privileged scaffold" in medicinal chemistry, particularly for the development of kinase inhibitors (e.g., ATR, PIM-1) and agrochemicals. Its unique trisubstituted pyridine core offers three distinct vectors for orthogonal functionalization:

- C6-Chlorine: Ready for Suzuki-Miyaura or Buchwald-Hartwig cross-coupling.
- C3-Amine & C2-Ester: A "linchpin" motif for heterocyclization, specifically yielding pyrido[3,2-d]pyrimidines.

This guide provides a validated technical roadmap for utilizing this scaffold to generate novel chemical libraries, focusing on regio-controlled synthesis and heterocycle formation.

Chemical Profile & Reactivity Map

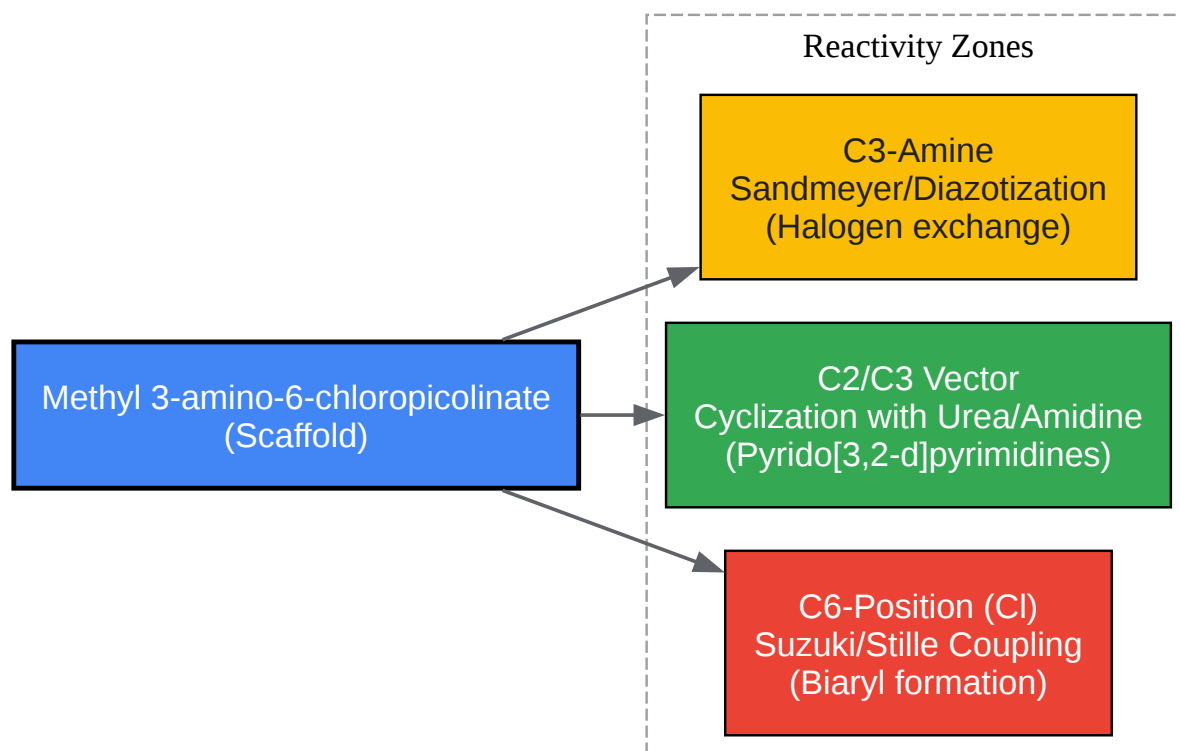
Technical Data Sheet

Property	Specification
IUPAC Name	Methyl 3-amino-6-chloropyridine-2-carboxylate
CAS Number	866807-26-3
Molecular Formula	C
	H
	ClN
	O
Molecular Weight	186.59 g/mol
Appearance	Light yellow to yellow solid
Solubility	Soluble in DMSO, DMF, DCM; sparingly soluble in water
pKa (Calc)	~ -0.07 (Pyridine N), ~3.5 (Aniline NH))

Strategic Reactivity Architecture

The compound's utility lies in the differential reactivity of its functional groups. The C6-position is activated for nucleophilic aromatic substitution (

) or Palladium-catalyzed coupling, while the C2/C3 positions serve as a dielectrophilic/nucleophilic pair for annulation.



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Figure 1: Orthogonal reactivity vectors of the scaffold.

Core Protocols: Novel Compound Synthesis

Protocol A: C6-Diversification via Suzuki-Miyaura Coupling

Objective: Introduce aryl/heteroaryl diversity at the C6 position before cyclization to avoid catalyst poisoning by the free amide/urea formed in later steps.

Mechanism: The electron-deficient pyridine ring facilitates oxidative addition of Pd(0) into the C-Cl bond. High-turnover ligands (e.g., XPhos, SPhos) are recommended over PPh

due to the steric environment and electronic deactivation.

Materials:

- **Methyl 3-amino-6-chloropicolinate** (1.0 eq)

- Aryl Boronic Acid (1.2 eq)

- Catalyst: Pd(OAc)

(5 mol%) + XPhos (10 mol%) OR Pd(dppf)Cl

(5 mol%)

- Base: K

CO

(3.0 eq) or Cs

CO

(2.0 eq)

- Solvent: 1,4-Dioxane/Water (4:1 v/v)

Step-by-Step Procedure:

- Setup: In a microwave vial or sealed tube, combine the scaffold (186 mg, 1.0 mmol), aryl boronic acid (1.2 mmol), and base (3.0 mmol).
- Degassing: Add solvent mixture (5 mL). Sparge with Argon for 5 minutes. Critical: Oxygen removal prevents homocoupling of boronic acids.
- Catalyst Addition: Add Pd catalyst and ligand rapidly under Argon flow. Seal the vessel.
- Reaction: Heat to 90°C for 4–12 hours. Monitor by LC-MS (Target mass: $M+H = 186 - 35 + \text{Aryl}$).
- Workup: Cool to RT. Filter through a Celite pad, washing with EtOAc. Wash filtrate with brine, dry over Na

SO

, and concentrate.

- Purification: Flash chromatography (Hexane/EtOAc gradient).

Validation Point: Successful coupling is indicated by the disappearance of the starting material peak (RT ~ X min) and appearance of the product peak with distinctive UV spectra (red-shifted due to conjugation).

Protocol B: Cyclization to Pyrido[3,2-d]pyrimidine-2,4-dione

Objective: Construct the bicyclic core. This protocol uses urea to form the dione system, a common pharmacophore in ATR and kinase inhibitors.

Mechanism: Nucleophilic attack of the C3-amine on the urea carbonyl, followed by intramolecular cyclization of the resulting ureido intermediate onto the C2-ester.

Materials:

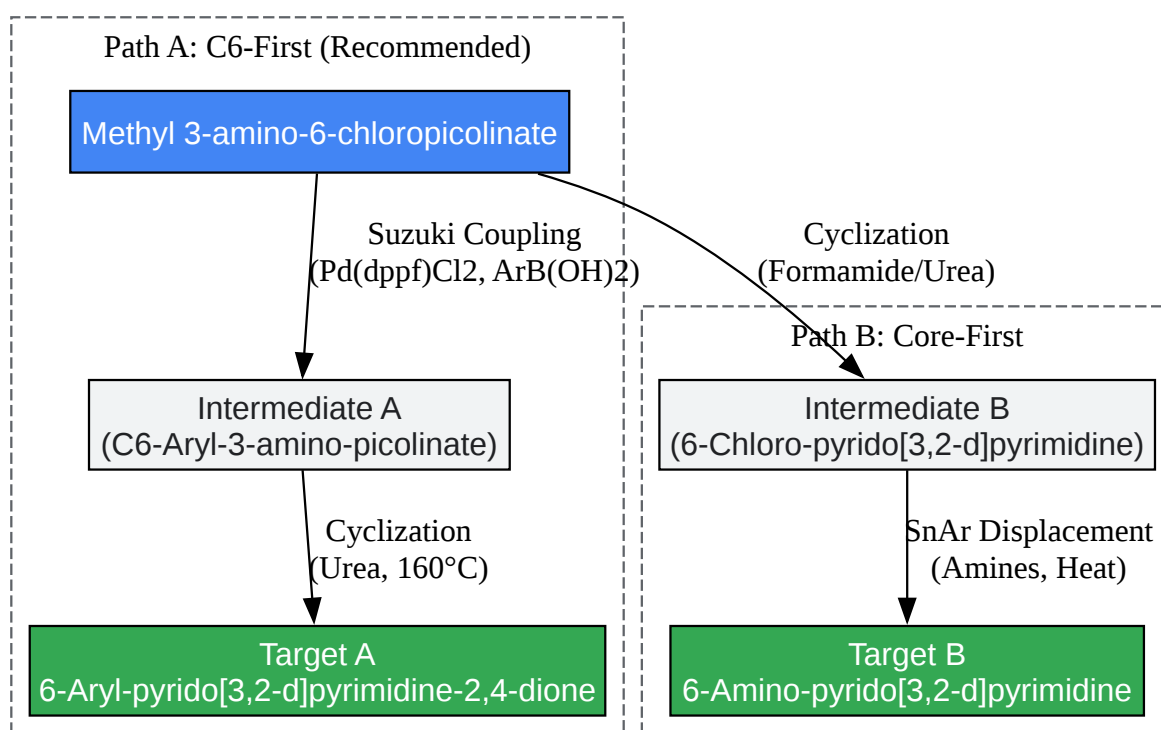
- C6-Substituted Scaffold (from Protocol A) or Parent Scaffold (1.0 eq)
- Urea (5.0 eq) - Excess drives equilibrium
- Solvent: Glacial Acetic Acid (AcOH) or Diphenyl ether (for high temp)
- Reagent: Methanesulfonic acid (optional catalyst)

Step-by-Step Procedure:

- Mixing: In a round-bottom flask, mix the scaffold (1.0 mmol) with Urea (5.0 mmol, 300 mg).
- Solvation: Add Glacial Acetic Acid (5 mL).
- Cyclization: Reflux at 120°C (if using AcOH) or 160°C (melt/heat or diphenyl ether) for 6–18 hours.
 - Note: The reaction proceeds via an intermediate ureido-ester. If LC-MS shows the intermediate (M+43), increase temperature or reaction time.
- Precipitation: Cool the mixture to room temperature. Pour slowly into ice-cold water (20 mL).

- Isolation: The product often precipitates as a beige/white solid. Filter and wash with water and cold ether.
- Purification: If no precipitate forms, extract with DCM/MeOH (9:1), dry, and purify via recrystallization (EtOH) or prep-HPLC.

Reaction Scheme Visualization:



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Figure 2: Divergent synthesis workflows. Path A is preferred for aryl libraries; Path B is preferred for amine libraries.

Analytical Validation (QC)

To ensure scientific integrity, every synthesized compound must pass the following QC checks:

- ^1H NMR (DMSO- d_6):

- Parent Scaffold: Look for methyl ester singlet (~3.8 ppm), broad NH signal (~6.0-7.0 ppm), and two aromatic doublets (C4-H and C5-H, typically 7.0-8.0 ppm range with J ~8 Hz).
- Cyclized Product: Disappearance of methyl ester singlet. Appearance of two broad NH singlets (amide protons) >10 ppm.
- LC-MS Purity: >95% UV purity (254 nm).
- HRMS: Mass error < 5 ppm.

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